

using 2-Methylfluoranthene as a petrogenic marker

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methylfluoranthene

CAS No.: 30997-39-8

Cat. No.: B1221199

[Get Quote](#)

Application Note & Protocol

Utilizing 2-Methylfluoranthene as a Robust Petrogenic Marker for Source Apportionment of Polycyclic Aromatic Hydrocarbons

Abstract

This application note provides a comprehensive guide for researchers, environmental scientists, and analytical chemists on the utilization of **2-Methylfluoranthene** as a specific and reliable petrogenic marker for the source apportionment of Polycyclic Aromatic Hydrocarbons (PAHs) in environmental matrices. Alkylated PAHs (APAHs), such as **2-Methylfluoranthene**, are often more abundant in petrogenic sources like crude oil and its refined products compared to pyrogenic sources resulting from incomplete combustion.^[1] This document outlines the core principles behind using **2-Methylfluoranthene** for source tracking, details its key physicochemical properties, and provides a step-by-step protocol for its extraction, and analysis using Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS).

Introduction: The Challenge of PAH Source Apportionment

Polycyclic Aromatic Hydrocarbons (PAHs) are a large group of organic compounds composed of two or more fused aromatic rings.[2] They are ubiquitous environmental pollutants, with many exhibiting carcinogenic and mutagenic properties.[3] PAHs are introduced into the environment from two primary types of sources:

- **Petrogenic Sources:** These originate from petroleum and include crude oil spills, refined petroleum products, and natural seeps. Petrogenic PAHs are characterized by a higher proportion of alkylated homologues compared to their parent PAHs.[4]
- **Pyrogenic Sources:** These result from the incomplete combustion of organic materials, such as the burning of fossil fuels (coal, oil, and gas), biomass, and waste.[5] Pyrogenic PAH profiles are typically dominated by the parent, non-alkylated PAHs.[6]

Distinguishing between these sources is crucial for environmental forensics, risk assessment, and the development of effective remediation strategies. While various diagnostic ratios of parent PAHs are commonly used for source identification, these can sometimes be ambiguous due to weathering and mixed sources.[3][7] The analysis of specific alkylated PAHs, such as **2-Methylfluoranthene**, offers a more refined approach to source apportionment.

2-Methylfluoranthene: A Key Petrogenic Indicator

2-Methylfluoranthene ($C_{17}H_{12}$) is a member of the alkylated polycyclic aromatic hydrocarbon family.[8] Its utility as a petrogenic marker stems from its formation pathways and relative abundance in different source materials. In petrogenic sources, the distribution of alkylated homologues, including methylfluoranthenes, is often thermodynamically controlled, leading to a characteristic pattern. Conversely, pyrogenic processes, which are kinetically controlled at high temperatures, favor the formation of the more stable, unsubstituted parent PAHs.

The diagnostic power of **2-Methylfluoranthene** is enhanced when used in conjunction with its isomers and other alkylated PAHs. For instance, the ratio of **2-Methylfluoranthene** to other methylfluoranthene isomers or to other PAHs of the same molecular weight (m/z 216), can provide a distinct fingerprint for petrogenic contamination.[9]

Physicochemical Properties of 2-Methylfluoranthene

A thorough understanding of the physicochemical properties of **2-Methylfluoranthene** is essential for developing robust analytical methods.

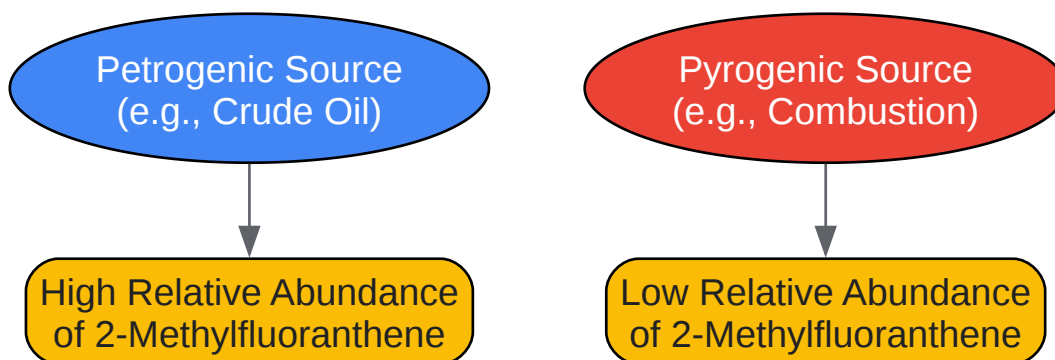
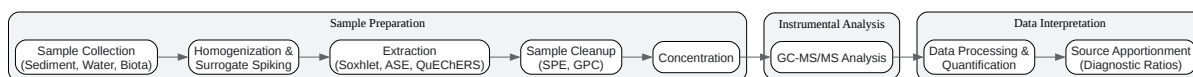
Property	Value	Source
CAS Number	33543-31-6	[10] , [8]
Molecular Formula	C ₁₇ H ₁₂	[8] , [11]
Molecular Weight	216.28 g/mol	[8] , [12]
Log P (Octanol/Water)	4.796	[10]
Water Solubility	Log ₁₀ (S) = -7.20 mol/L	[10]

The high Log P and low water solubility of **2-Methylfluoranthene** indicate its strong tendency to adsorb to particulate matter and accumulate in sediments and biota, making these matrices ideal for its analysis.

Experimental Workflow for 2-Methylfluoranthene Analysis

The following sections provide a detailed protocol for the analysis of **2-Methylfluoranthene** in environmental samples. The workflow is designed to ensure high sensitivity, selectivity, and reproducibility.

Workflow Overview



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 2. A new method for the determination of PAHs in air samples | Latest News | ALS Life Sciences | Europe [alsglobal.eu]
- 3. Source Profile Analysis, Source Apportionment, and Potential Health Risk of Ambient Particle-Bound Polycyclic Aromatic Hydrocarbons in Areas of Specific Interest [mdpi.com]
- 4. esaa.org [esaa.org]
- 5. ACP - Polycyclic aromatic hydrocarbons (PAHs) and their alkylated, nitrated and oxygenated derivatives in the atmosphere over the Mediterranean and Middle East seas [acp.copernicus.org]
- 6. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 7. matec-conferences.org [matec-conferences.org]

- [8. 2-Methylfluoranthene | C17H12 | CID 35702 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. Fluoranthene, 2-methyl- \(CAS 33543-31-6\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [11. Fluoranthene, 2-methyl- \[webbook.nist.gov\]](#)
- [12. Substance Registry Services | US EPA \[cdxapps.epa.gov\]](#)
- To cite this document: BenchChem. [using 2-Methylfluoranthene as a petrogenic marker]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1221199/docs#using-2-methylfluoranthene-as-a-petrogenic-marker\]](https://www.benchchem.com/product/b1221199/docs#using-2-methylfluoranthene-as-a-petrogenic-marker)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check